

Personal protective equipment for handling 4-Methoxy-3-methylaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxy-3-methylaniline

Cat. No.: B090814

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Essential Safety and Handling Guide for 4-Methoxy-3-methylaniline

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Methoxy-3-methylaniline** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Chemical Identifier:

Compound Name	4-Methoxy-3-methylaniline
CAS Number	136-90-3
Molecular Formula	C ₈ H ₁₁ NO
Molecular Weight	137.18 g/mol
Form	Solid
Melting Point	57-60 °C

Hazard Identification and Classification

4-Methoxy-3-methylaniline is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin contact.

GHS Hazard Statements:

- H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Signal Word: Warning[2]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.

Protection Type	Specifications	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Always check the manufacturer's data for breakthrough times.	To prevent skin contact and absorption.[3][4]
Eye Protection	Chemical safety goggles or a face shield where splashing is possible.[3]	To protect eyes from dust particles and splashes.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is recommended if dust or aerosols are generated.[5][6] In case of inadequate ventilation, a self-contained breathing apparatus may be necessary.	To prevent inhalation of harmful dust and vapors.
Skin and Body Protection	A lab coat, long pants, and closed-toe shoes are required. Contaminated clothing should be removed immediately and washed before reuse.[6]	To prevent skin contact.

Operational Plan: Safe Handling Protocol

Adherence to the following step-by-step procedures is crucial for the safe handling of **4-Methoxy-3-methylaniline**.

1. Preparation and Engineering Controls:

- Always handle this chemical in a well-ventilated area, preferably within a certified chemical fume hood.
 - Ensure that an eyewash station and safety shower are in close proximity to the workstation.
- [3]

- Before starting any work, ensure all necessary PPE is clean, in good condition, and readily available.

2. Handling the Solid Chemical:

- Avoid the formation and inhalation of dust.[1][3]
- When weighing or transferring the solid, do so in a fume hood or a designated containment area.
- Use appropriate tools (e.g., spatulas) to handle the solid and avoid direct contact.

3. General Laboratory Practices:

- Do not eat, drink, or smoke in areas where chemicals are handled or stored.[5]
- Keep the container tightly closed when not in use.
- Wash hands thoroughly with soap and water after handling the substance.[5]
- Avoid contact with skin, eyes, and clothing.

Disposal Plan

Proper disposal of **4-Methoxy-3-methylaniline** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation and Collection:

- Collect waste material in a designated, compatible, and clearly labeled hazardous waste container.[7] The container must have a secure, tight-fitting lid.
- The label should include "Hazardous Waste" and the full chemical name: "**4-Methoxy-3-methylaniline**".[7]
- Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

2. Storage of Chemical Waste:

- Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.
- Place the waste container in secondary containment to prevent spills.[7]

3. Final Disposal:

- Dispose of the chemical waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[6]
- Do not pour the chemical down the drain or dispose of it in the regular trash.[1][8]
- Empty containers should be handled as hazardous waste unless properly decontaminated.

Emergency Procedures

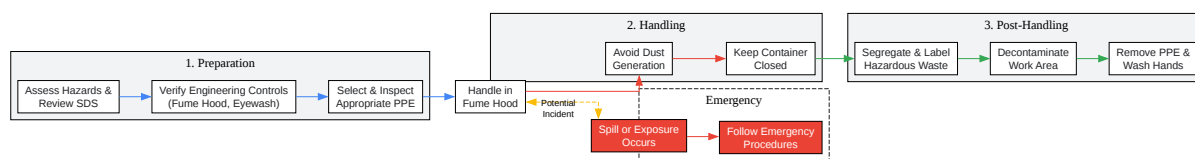
Spill Response:

- **Minor Spill:** In a fume hood, absorb the spill with an inert material (e.g., vermiculite, sand).[7] Collect the absorbent material into a sealed, labeled hazardous waste container. Decontaminate the area.
- **Major Spill:** Evacuate the area immediately. Alert others and contact your institution's EHS department.[7] Only trained personnel with appropriate PPE should handle the cleanup.

First Aid Measures:

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1]
- **Skin Contact:** Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.[1]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.^[1]



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Caption: Workflow for the safe handling of **4-Methoxy-3-methylaniline**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Methoxy-3-methylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b090814#personal-protective-equipment-for-handling-4-methoxy-3-methylaniline\]](https://www.benchchem.com/product/b090814#personal-protective-equipment-for-handling-4-methoxy-3-methylaniline)

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